Kinetic Profiling & Process Performance: Methyl 3-cyclopropyl-3-oxopropanoate

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Compound of Interest

Compound Name:	*Methyl 3-cyclopropyl-3-oxopropanoate*
CAS No.:	*32249-35-7*
Cat. No.:	*B133555*

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Executive Summary: The "Statin Builder"

Methyl 3-cyclopropyl-3-oxopropanoate (MCOP) is a specialized

-keto ester critical to the pharmaceutical industry, most notably as the primary building block for the quinoline core of Pitavastatin (Livalo) and as a precursor for chiral 1,3-diols in various antiviral and antifungal pipelines.

Unlike simple analogs like methyl acetoacetate, MCOP possesses a cyclopropyl moiety adjacent to the ketone. This introduces unique kinetic constraints:

- Steric Bulk: The cyclopropyl group (

) hinders nucleophilic attack at the C3 carbonyl compared to methyl or ethyl groups, requiring tailored catalytic systems.

- Ring Strain: While the cyclopropane ring (

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strain energy) is generally stable under standard Knoevenagel or condensation conditions, it requires careful thermal management during acidic condensations to prevent ring-opening side reactions.

This guide compares the kinetic performance of MCOP in two critical drug development workflows: Asymmetric Enzymatic Reduction and Heterocycle Condensation.

Comparative Kinetic Study: Asymmetric Reduction

The conversion of MCOP to (S)-Methyl 3-cyclopropyl-3-hydroxypropanoate is a stereodefining step in statin synthesis. We compare two dominant methodologies: Biocatalysis (KREDs) vs. Chemo-catalysis (Ru-BINAP).

Performance Matrix

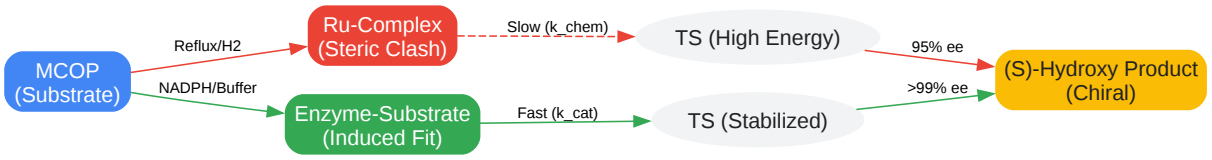
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Metric	Biocatalysis (Engineered KRED)	Chemo-catalysis (Ru-BINAP)	Kinetic Insight
Reaction Time ( )	6–8 hours	18–24 hours	Enzymes stabilize the transition state more effectively via H-bonding networks, overcoming the steric bulk of the cyclopropyl group.
Turnover Frequency (TOF)			High substrate loading inhibits Ru-catalysts; KREDs are evolved for high concentrations.
Enantiomeric Excess (ee)			The rigid enzyme pocket provides superior steric discrimination against the "mismatched" pro-chiral face.
Substrate Inhibition ( )	High tolerance ( )	Moderate ( )	MCOP can poison metal catalysts at high concentrations due to weak coordination of the cyclopropyl ring.

Mechanistic Visualization: Stereoselective Reduction Pathway

The following diagram illustrates the kinetic pathway differences. The Enzyme pathway (Green) bypasses the high-energy transition state associated with the steric clash in the Metal pathway (Red).

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Figure 1: Kinetic pathway comparison between Chemocatalytic (Red) and Biocatalytic (Green) reduction of MCOP.

Comparative Kinetic Study: Heterocycle Condensation

In the synthesis of Pitavastatin, MCOP undergoes a condensation with 2-amino-4'-fluorobenzophenone. This reaction highlights the impact of the cyclopropyl group on reaction rates compared to standard acetoacetates.

Reaction: Friedlander-Type Condensation

Reaction: MCOP + 2-Amino-4'-fluorobenzophenone

Quinoline Core

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Substrate	R-Group	Relative Rate ( )	Conditions Required	Observation
Methyl Acetoacetate	Methyl	(Reference)	65°C, 4–6 hrs	Fast conversion; minimal byproduct.
MCOP	Cyclopropyl		65°C, 22 hrs	Significantly slower due to steric shielding of the ketone carbonyl.
Methyl 3-oxopentanoate	Ethyl		65°C, 6–8 hrs	Slight steric penalty, but faster than cyclopropyl.

Expert Insight: The 22-hour reaction time for MCOP (cited in process patents) vs. typical <6 hours for methyl analogs indicates a significant kinetic barrier. To accelerate this, process chemists often switch solvents from Methanol (reflux ~65°C) to Acetic Acid (100°C), reducing reaction time to ~10 hours but increasing the risk of impurity formation.

Experimental Protocols

These protocols are designed to generate the kinetic data described above.

Protocol A: Determination of Enzymatic Kinetic Parameters ( )

Objective: Validate the activity of a Ketoreductase (KRED) panel against MCOP.

- Preparation of Stock Solutions:
  - Substrate: Dissolve MCOP (500 mM) in DMSO.
  - Cofactor: Prepare NADPH (10 mM) in Phosphate Buffer (100 mM, pH 7.0).

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- Enzyme: Reconstitute lyophilized KRED enzyme (10 mg/mL) in buffer.

- Assay Setup (96-well plate):
  - Add 180 µL of Cofactor solution to each well.
  - Add 10 µL of Enzyme solution.
  - Initiate reaction with 10 µL of Substrate (final conc. range: 0.5 – 50 mM).
- Measurement:
  - Monitor absorbance decrease at 340 nm (NADPH consumption) continuously for 10 minutes at 30°C using a microplate reader.
- Data Analysis:
  - Calculate initial velocity (

) for each concentration.
  - Fit data to the Michaelis-Menten equation using non-linear regression to derive

    (affinity) and

    (capacity).
  - Self-Validation Check: If

    , check for substrate insolubility (precipitation) at high concentrations.

Protocol B: Process Condensation Rate Study (HPLC)

Objective: Monitor the conversion rate of MCOP to the Pitavastatin quinoline intermediate.

- Reaction Setup:
  - In a 100 mL round-bottom flask, charge 2-amino-4'-fluorobenzophenone (1.0 eq, 10.0 g) and Methanol (50 mL).

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- Add

  catalyst (0.05 eq).
- Add MCOP (1.2 eq, 13.2 g).

- Sampling Loop:
  - Heat mixture to reflux (65°C).
  - Sample 50 µL of the reaction mixture every 2 hours (0, 2, 4, ..., 24 hrs).
  - Quench sample immediately in cold Acetonitrile/Water (50:50).
- HPLC Analysis:
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax), 150 x 4.6 mm.
  - Mobile Phase: Gradient Acetonitrile/Water (0.1% TFA).
  - Detection: UV at 254 nm.
- Calculation:
  - Plot [Product Peak Area] / [Internal Standard Area] vs. Time.
  - Determine

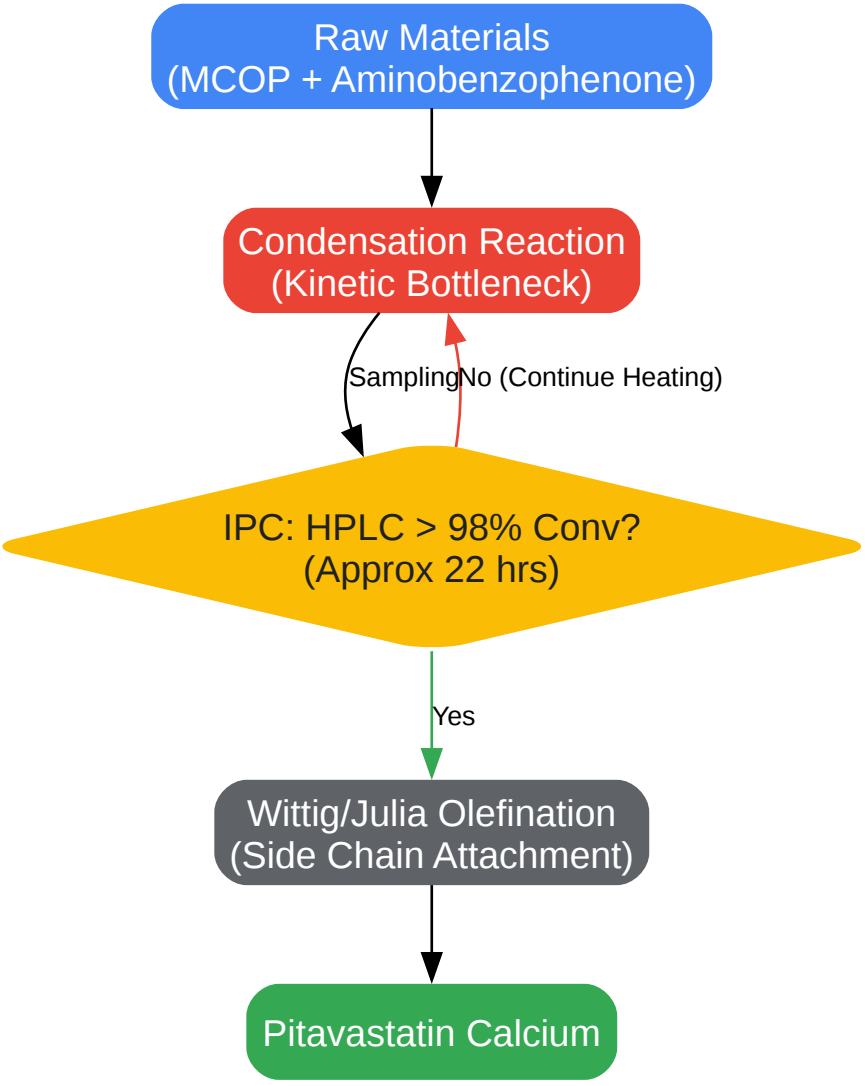
    (time to 90% conversion).
  - Note: Expect

    hours. If slower, verify water content in Methanol (water inhibits the dehydration step).

Process Workflow Visualization

This diagram outlines the industrial workflow for Pitavastatin synthesis, highlighting where MCOP kinetics are critical.

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Figure 2: Critical Path Method (CPM) for Pitavastatin synthesis showing the MCOP condensation bottleneck.

References

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